

6-Dimethylaminonicotinamide for gene expression studies

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Compound of Interest

Compound Name: 6-Dimethylaminonicotinamide

CAS No.: 36507-21-8

Cat. No.: B1208849

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Application Note: **6-Dimethylaminonicotinamide** (6-DMAN) for Gene Expression Studies

Executive Summary

6-Dimethylaminonicotinamide (6-DMAN) is a structural analog of Nicotinamide (NAM) and 6-Aminonicotinamide (6-AN).^{[1][2]} While 6-AN is a well-known, potent toxin that blocks the Pentose Phosphate Pathway (PPP) via 6-phosphogluconate dehydrogenase inhibition, 6-DMAN exhibits a distinct pharmacological profile.^{[1][2]} It serves as a modulator of NAD⁺-dependent enzymes, specifically Sirtuins (Class III HDACs) and PARPs.^{[1][2]}

This guide details the application of 6-DMAN in gene expression studies. Unlike generic NAM, which acts as a pan-sirtuin inhibitor at high millimolar concentrations, 6-DMAN provides a tool to dissect the steric and electronic requirements of the nicotinamide binding pocket.^{[1][2]} Its application allows researchers to induce hyperacetylation of histones and non-histone transcription factors (e.g., p53, NF- κ B), thereby altering downstream transcriptional landscapes in oncology, metabolic disease, and dermatological research (e.g., psoriasis).^{[1][2]}

Mechanistic Grounding

To design effective experiments, one must understand the "Why."[\[1\]](#)[\[2\]](#) 6-DMAN functions through product inhibition mimicry.

- The Endogenous Pathway: Sirtuins (e.g., SIRT1) consume NAD⁺ to deacetylate lysine residues, releasing Nicotinamide (NAM) and O-acetyl-ADP-ribose.[\[1\]](#)[\[2\]](#) High levels of NAM feedback-inhibit Sirtuins by binding to the "C-pocket" of the enzyme, preventing the hydrolysis of the NAD⁺ intermediate.[\[1\]](#)[\[2\]](#)
- The 6-DMAN Intervention: 6-DMAN competes for this regulatory pocket.[\[1\]](#)[\[2\]](#) However, the dimethylamino group at the C6 position adds steric bulk and electron-donating properties that alter its residence time and affinity compared to NAM.[\[1\]](#)[\[2\]](#)
- Gene Expression Consequence: By inhibiting Sirtuin activity, 6-DMAN prevents the deacetylation of chromatin.[\[1\]](#)[\[2\]](#)
 - Histones (H3/H4): Remain acetylated

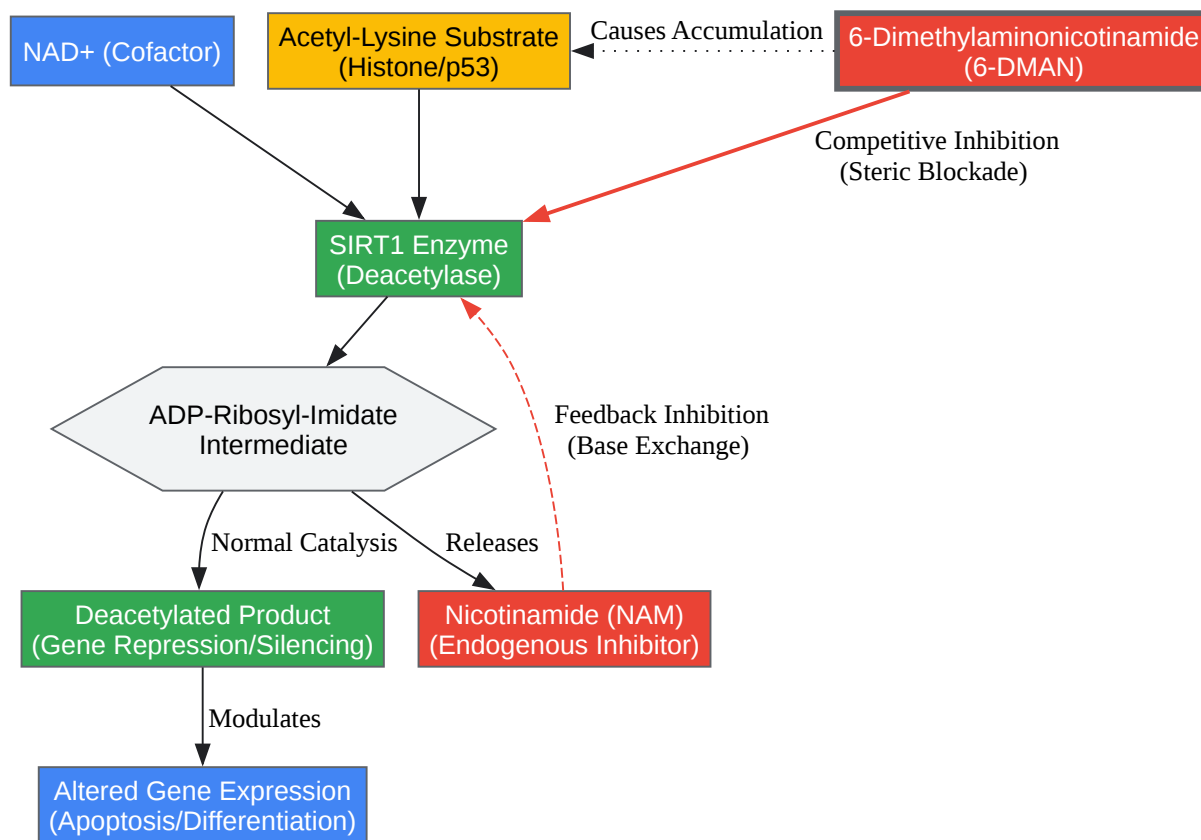
Open chromatin structure

Transcriptional Activation.[\[1\]](#)
 - p53: Remains acetylated (Lys382) `ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">`

Increased stability/activity

Upregulation of apoptotic genes (BAX, PUMA).[\[1\]](#)

Pathway Visualization



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Figure 1: Mechanism of Action.[1][2] 6-DMAN acts as a competitive inhibitor at the nicotinamide regulatory site of SIRT1, preventing deacetylation and locking substrates in an acetylated (active) state.[1][2]

Experimental Protocols

Protocol A: Preparation and Solubility

- Reagent: **6-Dimethylaminonicotinamide** (CAS 1196-01-6).[1][2]
- Molecular Weight: ~165.19 g/mol .[1]

- Solubility: Soluble in DMSO (up to 50 mM) and Ethanol.[1] Limited solubility in pure water compared to NAM.[1][2]

Step-by-Step:

- Stock Solution (100 mM): Dissolve 16.5 mg of 6-DMAN in 1 mL of anhydrous DMSO. Vortex until completely clear.[1]
- Storage: Aliquot into 50 µL vials and store at -20°C. Avoid freeze-thaw cycles.
- Working Solution: Dilute 1:1000 in culture media for a 100 µM final concentration. Ensure final DMSO concentration is <0.5% to avoid vehicle toxicity.[1]

Protocol B: Dose-Response Viability Assay (The "Therapeutic Window")

Before gene expression profiling, you must distinguish between specific signaling modulation and non-specific metabolic toxicity (a risk with 6-amino analogs).[1][2]

- Seeding: Seed HeLa or HaCaT cells (for psoriasis models) at 5,000 cells/well in a 96-well plate.
- Treatment: Treat with a log-scale gradient of 6-DMAN: 0, 10 µM, 100 µM, 500 µM, 1 mM, 5 mM.
 - Control: Include 6-Aminonicotinamide (6-AN) as a toxicity positive control.[1][2]
- Incubation: 24 and 48 hours.
- Readout: ATP-based viability assay (e.g., CellTiter-Glo).[1][2]
- Criterion: Select the highest concentration that maintains >85% viability. This is your Maximal Effective Concentration (MEC) for gene expression studies.

Protocol C: Gene Expression Profiling (RT-qPCR)

This protocol measures the transcriptional output of SIRT1 inhibition.[1][2]

Target Genes:

- TP53 targets (Apoptosis): BAX, PUMA, p21 (CDKN1A).[1][2]
- Metabolic targets: PGC-1 α , G6PC (Gluconeogenesis).[1][2]

Workflow:

- Cell Culture: Grow cells to 70% confluency in 6-well plates.
- Treatment:
 - Well 1: Vehicle (DMSO).[1][3]
 - Well 2: Nicotinamide (10 mM) - Positive Control (Pan-SIRT inhibitor).[1][2]
 - Well 3: 6-DMAN (Optimized MEC, typically 100-500 μ M).[1][2]
- Timepoint: Harvest cells at 6 hours (early response) and 18 hours (late response). Note: Epigenetic changes require time to manifest as mRNA changes.[1][2]
- Lysis & Extraction: Use TRIzol or column-based RNA isolation.[1][2] Include a DNase I digestion step.[1][2]
- cDNA Synthesis: Reverse transcribe 1 μ g of total RNA using SuperScript IV or equivalent.
- qPCR: Use SYBR Green chemistry.[1]
 - Normalization: Use two housekeeping genes (e.g., GAPDH and ACTB) as sirtuin inhibition can affect metabolic housekeeping genes.[1][2]

Data Interpretation: If 6-DMAN acts as a SIRT1 inhibitor, you should observe:

- Upregulation of p21 and BAX (mimicking p53 activation).
- Downregulation of mitochondrial biogenesis markers (if PGC-1 α is hyperacetylated and deactivated in your specific cell context, though this is context-dependent).[1][2]

Self-Validating the System (Quality Control)

Trustworthiness in epigenetics requires validating the protein state before claiming gene expression changes are causal.[\[1\]](#)[\[2\]](#)

The Acetylation Western Blot: You cannot claim 6-DMAN altered gene expression via Sirtuins without showing hyperacetylation.[\[1\]](#)[\[2\]](#)

- Harvest: Lyse cells in RIPA buffer supplemented with Trichostatin A (TSA) (Class I/II HDAC inhibitor) and Nicotinamide (10 mM) to freeze the acetylation state during lysis.
- Blotting Targets:
 - Anti-Acetyl-p53 (Lys382): The gold standard for SIRT1 inhibition.[\[1\]](#)[\[2\]](#)
 - Anti-Acetyl-Histone H3 (Lys9): General chromatin relaxation.[\[1\]](#)[\[2\]](#)
 - Anti-SIRT1: To ensure the compound didn't degrade the enzyme itself.[\[1\]](#)[\[2\]](#)
- Success Criteria: 6-DMAN treatment must increase Acetyl-p53 signal intensity relative to the DMSO control, comparable to the NAM positive control.[\[1\]](#)[\[2\]](#)

Comparative Data Summary

The following table summarizes the expected pharmacological profile of 6-DMAN compared to related analogs.

Compound	Target	Primary Effect	Toxicity Profile	Gene Expression Application
Nicotinamide (NAM)	Pan-Sirtuin (SIRT1-7)	Product Inhibition	Low (mM range required)	General control; requires high doses that may cause osmotic stress.[1][2]
6-Aminonicotinamide (6-AN)	6-PGD (Metabolic)	Blocks Pentose Phosphate Pathway	High (Neurotoxic)	Metabolic stress studies; ROS induction.
6-Dimethylaminonicotinamide	SIRT1 / NAD ⁺ Metabolism	Modulated Inhibition	Moderate/Low	Targeted epigenetic modulation with reduced metabolic lethality.

References

- Context: Establishes the baseline mechanism of nicotinamide inhibition of Sirtuins.[1][2]
- Toth, B. (1983).[1][2] Lack of Carcinogenicity of Nicotinamide and Isonicotinamide following Lifelong Administration to Mice. *Oncology*.
 - Context: Establishes the safety profile of nicotinamide analogs.
- Caplan, A.I. (1972).[1][2] The effects of the nicotinamide-sensitive teratogen 3-acetylpyridine on chick limb mesodermal cells in culture: Biochemical parameters. *Journal of Experimental Zoology*.
 - Context: Discusses the teratogenic effects of nicotinamide analogs (6-AN and 6-DMAN)
- Voorhees, J.J. (1979).[1][2] Treatment of psoriasis with 6-substituted nicotinamides. U.S. Patent 4,141,977.[1]

- Context: Specifically identifies **6-Dimethylaminonicotinamide** (Compound I) as a therapeutic agent for gene regulation in hyperproliferative skin diseases, noting its reduced toxicity compared to 6-AN.[1][2]
- Avalos, J.L., et al. (2005).[1][2] Structure-based mechanism of sirtuin inhibition by nicotinamide. Molecular Cell. Retrieved from [Link][1][2]
- Context: Structural basis for how nicotinamide and its substituted analogs compete at the C-pocket of SIRT1.[1][2]

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